

Application Notes and Protocols for Gravity Separation Methods in Wolframite Concentration

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Compound of Interest

Compound Name: **Wolframite**
Cat. No.: **B13744602**

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Wolframite, a primary ore of tungsten, is an iron manganese tungstate ($(\text{Fe},\text{Mn})\text{WO}_4$). Due to its high strategic importance in various industrial and military applications, efficient concentration methods are critical. **Wolframite** is characterized by a high specific gravity (7.1-7.5 g/cm³) and is often found in quartz veins.^{[1][2]} This significant density difference between **wolframite** and the lighter gangue minerals (like quartz, with a specific gravity of ~2.65 g/cm³) makes gravity separation the principal and most effective method for its concentration.^{[3][4]}

This document provides detailed application notes and protocols for the primary gravity separation techniques used in **wolframite** concentration, including jiggling, shaking tables, and spiral concentration. These methods are foundational in mineral processing flowsheets designed to produce a high-grade tungsten concentrate.

Principle of Gravity Separation for Wolframite

Gravity separation techniques exploit the differences in specific gravity between minerals to achieve separation. When a mixture of **wolframite** and gangue particles is subjected to a moving fluid (typically water) or a specific motion, the denser **wolframite** particles settle faster and are separated from the lighter gangue particles, which are carried away by the fluid stream.^[5] The process typically involves crushing and grinding the ore to liberate the **wolframite** crystals from the host rock before introducing it to the separation circuit.^[3]

Key Gravity Separation Techniques

The choice of gravity separation equipment depends largely on the particle size of the liberated **wolframite**. A typical **wolframite** processing plant will use a combination of these methods in a multi-stage circuit to maximize recovery across different size fractions.[6]

Jigging

Jigs are effective for concentrating coarse and medium-grained **wolframite**.[4] The process involves separating minerals in a bed that is pulsed by a vertical water current. The repeated upward and downward pulsations cause the material bed to stratify, with the densest particles (**wolframite**) migrating to the bottom and being collected as a concentrate, while the lighter particles are discharged as tailings.[2]

- Application: Primarily used in the initial stages of concentration (roughing) to recover coarse liberated **wolframite** as soon as possible, preventing over-grinding of the brittle mineral.[4][7]
- Particle Size: Typically applied in three stages: coarse (8-13mm), medium (1.5-5mm), and fine (<2mm).[8][9]
- Performance: The recovery rate for coarse and medium-grain jigging operations can reach 65-75%. [8][10]

Shaking Tables

Shaking tables are highly efficient for separating medium and fine-grained **wolframite**.[4] A shaking table consists of a slightly inclined deck with riffles. A slurry of ore and water is fed onto the table, which is subjected to a differential shaking motion. This motion, combined with a cross-flow of water, causes particles to stratify based on size and density.[2] The dense **wolframite** particles are caught behind the riffles and travel along the table to be collected at the concentrate end, while the lighter gangue is washed over the riffles into the tailings launder. [2]

- Application: Used for both roughing and cleaning stages, especially for finer particles that are not efficiently captured by jigs.

- Particle Size: The optimal particle size range is 0.037mm to 2mm.[10] Different table designs are used for coarse sand (0.5-2mm), fine sand (0.2-0.5mm), and slime (<0.2mm).[9]
- Performance: Proper classification of the feed material before it enters the shaker is crucial for achieving a high enrichment ratio.[4]

Spiral Concentrators

Spiral concentrators are low-cost, high-capacity devices used for concentrating low-grade ores. [4] They consist of a helical trough. As slurry flows down the spiral, particles are stratified due to a combination of centrifugal force, differential settling, and interstitial trickling. Heavier particles, like **wolframite**, migrate towards the inner part of the spiral where they are removed through collection ports, while lighter particles are carried by the bulk of the water to the outer edge and discharged as tailings.[11]

- Application: Suitable for processing slightly coarser materials and is particularly effective for pre-concentration or roughing of low-grade ores.[4]
- Particle Size: Can treat particles in the range of 0.02mm to 0.3mm.[12]
- Advantages: No power is required, they have a small footprint, and offer a high enrichment ratio.[11]

Data Presentation: Performance of Gravity Separation Methods

The following table summarizes typical operational parameters and performance indicators for the primary gravity separation methods used in **wolframite** concentration.

| Parameter | Jigging | Shaking Table | Spiral Concentrator |
|---|---|--|------------------------------------|
| Feed Particle Size | Coarse/Medium: 1.5mm - 13mm[8][9] | Medium/Fine: 0.037mm - 2mm[10] | Fine/Medium: 0.02mm - 0.3mm[12] |
| Typical Feed WO ₃ Grade | 0.4% - 0.8% (Overall Gravity Circuit)[8] | 0.4% - 0.8% (Overall Gravity Circuit)[8] | Suitable for low-grade ores[4] |
| Typical Concentrate WO ₃ Grade | 20% - 30% (Rough Concentrate)[8] | Can achieve high upgrade ratios[13] | High enrichment ratio[11] |
| Typical Recovery Rate | 65% - 75% (for coarse/medium fraction)[8][10] | 90% - 94% (Overall Gravity Circuit)[8] | High recovery rate[11] |
| Application Stage | Roughing | Roughing & Cleaning | Roughing / Pre-concentration |

Experimental Protocols

The following protocols provide a general framework for laboratory or pilot-scale testing of gravity separation methods for **wolframite** ore.

Protocol 1: Jigging Concentration Test

- Ore Preparation:
 - Crush the raw **wolframite** ore to a top size of approximately 15mm.
 - Screen the crushed ore into the desired size fractions for testing (e.g., -13mm + 5mm for coarse jigging, -5mm + 1.5mm for medium jigging).[8]
 - Prepare a representative sample of 10-20 kg for each size fraction.
- Jig Setup and Operation:
 - Select a laboratory-scale jig (e.g., Denver or Diaphragm Jig).
 - Set the stroke length and frequency (pulsations per minute) according to the manufacturer's guidelines for the target particle size.

- Establish a consistent water flow rate to create the necessary pulsion and suction strokes.
- Introduce the feed sample to the jig at a steady rate.
- Product Collection and Analysis:
 - Collect the heavy concentrate (hutch product) and the tailings separately over a fixed time period.
 - Collect any middlings product if the jig is set up for a three-product separation.
 - Dry, weigh, and sample each product stream (concentrate, middlings, tailings).
 - Analyze the samples for WO_3 content using X-ray fluorescence (XRF) or other appropriate assay methods.
- Data Evaluation:
 - Calculate the weight distribution, WO_3 grade of each product, and the overall WO_3 recovery to the concentrate.
 - Optimize the jiggling performance by systematically varying the stroke length, frequency, and water flow rate.

Protocol 2: Shaking Table Concentration Test

- Ore Preparation:
 - Grind the ore to a target liberation size, typically below 2mm. A rod mill is often preferred to minimize the creation of fine **wolframite** slimes.[14]
 - Classify the ground ore into narrow size fractions using screens or a hydraulic classifier (e.g., -2mm + 0.5mm, -0.5mm + 0.2mm, -0.2mm).[9] Effective classification is critical for good separation.[4]
- Shaking Table Setup and Operation:

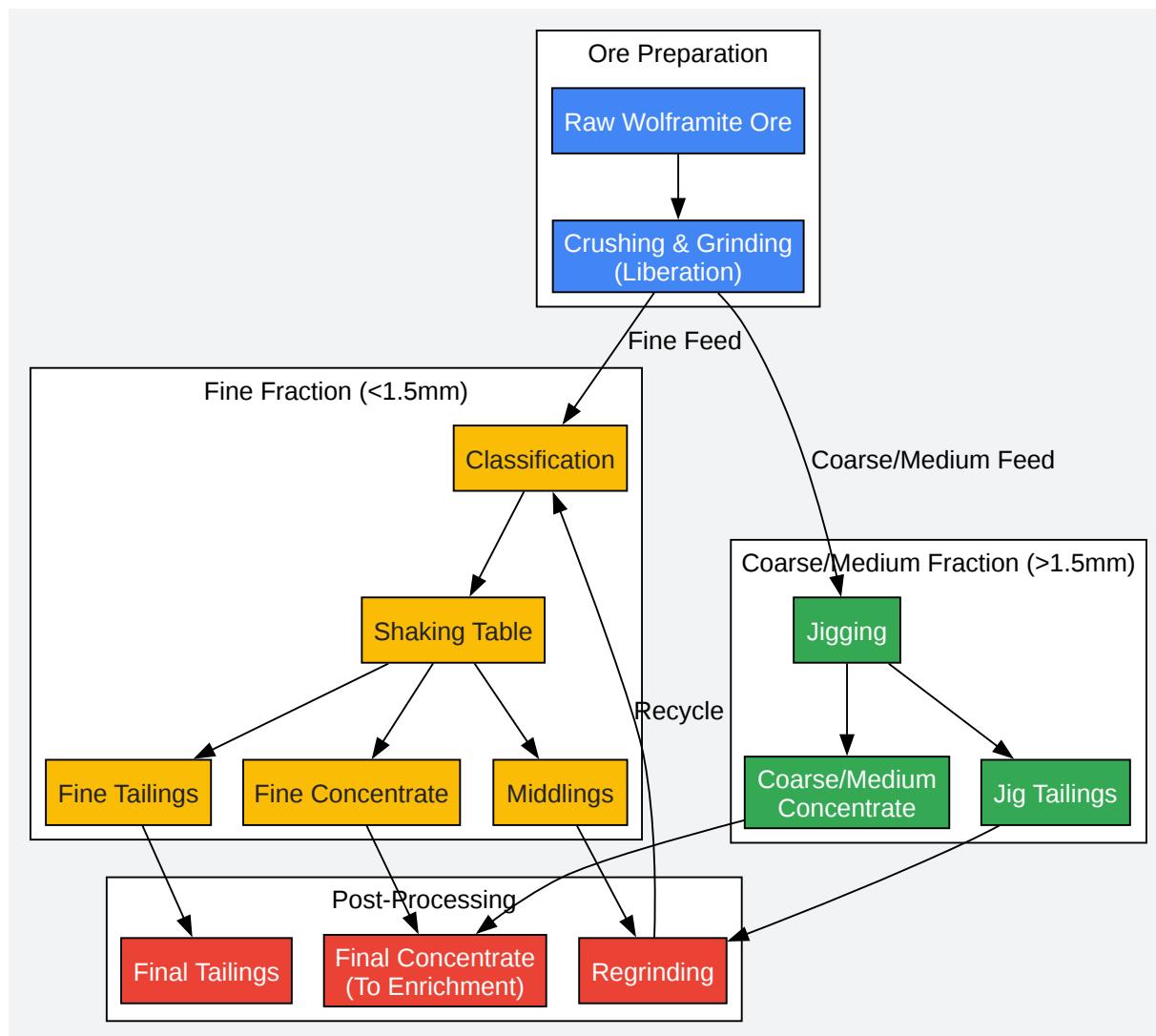
- Select a laboratory shaking table with a deck appropriate for the particle size being tested (coarse sand, fine sand, or slime deck).
- Adjust the table slope (typically 1-5 degrees) and the shaking frequency/stroke length.
- Establish a consistent flow of wash water across the table. The water flow should be sufficient to transport the gangue without washing away the **wolframite**.
- Introduce the feed slurry (typically 20-30% solids by weight) at a constant rate to the feed box.

- Product Collection and Analysis:
 - Position splitters at the discharge end of the table to collect the distinct product bands: concentrate (**wolframite**), middlings, and tailings (gangue).
 - Collect each product over a timed interval.
 - Dry, weigh, and assay each product for WO_3 content.
- Data Evaluation:
 - Construct a performance curve by plotting WO_3 grade versus recovery.
 - Optimize the separation by adjusting the table slope, shaking intensity, wash water rate, and feed rate.

Visualizations

General Wolframite Gravity Concentration Workflow

The following diagram illustrates a typical workflow for **wolframite** concentration, emphasizing the multi-stage nature of gravity separation.

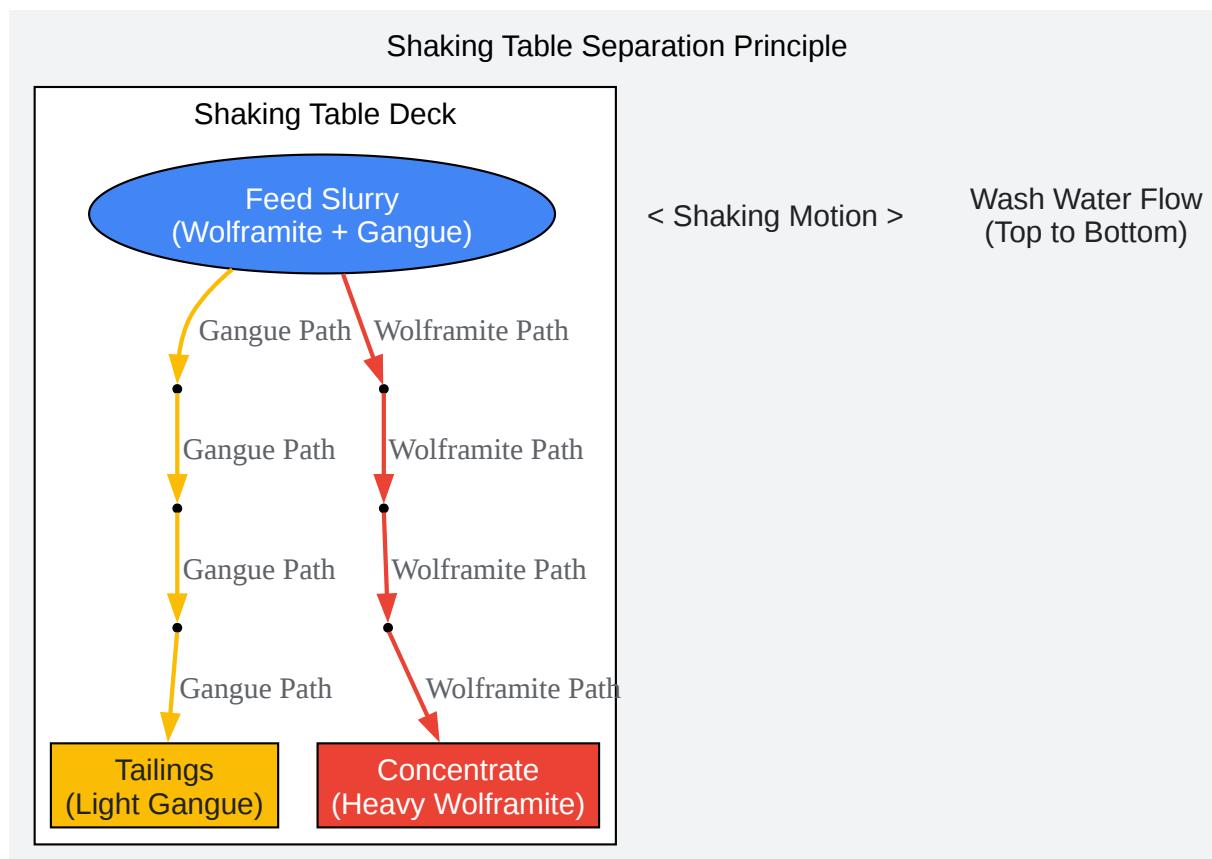


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Caption: Workflow for **Wolframite** Gravity Separation.

Principle of Separation on a Shaking Table

This diagram illustrates how particles of different densities are separated on the deck of a shaking table.



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Caption: Particle Separation on a Shaking Table Deck.

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